

# An In-depth Technical Guide to the Proposed Synthesis of NCGC00537446

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Compound of Interest		
Compound Name:	NCGC00537446	
Cat. No.:	B15581917	Get Quote

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**NCGC00537446**. To date, no specific synthesis of this molecule has been published in the scientific literature. Therefore, the pathway described herein is a theoretical construction based on established principles of organic chemistry and retrosynthetic analysis. The feasibility, reaction yields, and optimal conditions are hypothetical and would require experimental validation.

## Introduction and Retrosynthetic Analysis

**NCGC00537446**, identified in the PubChem database as 5-amino-N-(3-chloro-4-fluorophenyl)-1-(2,6-difluorobenzyl)-1H-pyrazole-4-carboxamide, is a small molecule with potential for further investigation in drug discovery programs. Its structure comprises a central 1,5-disubstituted pyrazole core bearing an aminocarboxamide side chain and a 2,6-difluorobenzyl group. A retrosynthetic analysis of **NCGC00537446** suggests a convergent synthesis strategy, disconnecting the molecule at the amide bond and the N-benzyl bond of the pyrazole ring. This approach allows for the parallel synthesis of the key pyrazole intermediate and the aniline fragment, followed by their coupling.

The primary disconnection points are:

• Amide bond: Between the pyrazole-4-carboxylic acid and the 3-chloro-4-fluoroaniline.



• N-alkylation of the pyrazole: Between the pyrazole nitrogen and the 2,6-difluorobenzyl bromide.

This leads to three key starting materials:

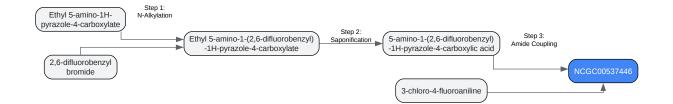
- Ethyl 5-amino-1H-pyrazole-4-carboxylate
- 2,6-difluorobenzyl bromide
- 3-chloro-4-fluoroaniline

## **Proposed Synthesis Pathway**

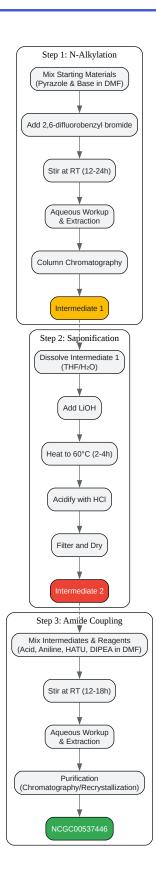
The proposed forward synthesis of **NCGC00537446** is a three-step process commencing from commercially available starting materials.

Scheme 1: Overall proposed synthesis of NCGC00537446









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